

A Deep Dive into Rare Sugar Metabolism: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *D-Idose-18O2*

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An in-depth exploration of the metabolic pathways, enzymatic kinetics, and analytical methodologies for D-Allulose, D-Tagatose, and L-Sorbose.

This technical guide provides a comprehensive review of the current literature on the metabolism of key rare sugars: D-allulose, D-tagatose, and L-sorbose. Designed for researchers, scientists, and drug development professionals, this document synthesizes quantitative data, details experimental protocols, and visualizes complex metabolic pathways to facilitate a deeper understanding of these promising molecules. The unique metabolic fates of these sugars, which differ significantly from common sugars like glucose and fructose, underpin their potential health benefits, including roles in glycemic control and weight management.

D-Allulose (Psicose): The Minimally Metabolized Sugar

D-Allulose, a C-3 epimer of D-fructose, is a rare sugar that is largely un-metabolized in the human body. Following ingestion, it is absorbed in the small intestine but is not utilized for energy and is primarily excreted unchanged in the urine. This minimal metabolism is the basis for its near-zero caloric value.

Quantitative Data on D-Allulose Metabolism

Due to its limited metabolism, there is a scarcity of quantitative data regarding enzymatic kinetics for D-allulose in humans. The key interaction is its transport across the intestinal epithelium.

Parameter	Value	Species/Enzyme	Reference
Intestinal Transport	Mediated by GLUT5	Human	[1]
Metabolism	Minimally metabolized	Human	[1]
Excretion	Primarily via urine	Human	[1]

D-Tagatose: A Partially Metabolized Fructose Analogue

D-Tagatose, a C-4 epimer of D-fructose, undergoes partial metabolism in a pathway that mirrors that of fructose. Only about 20% of ingested D-tagatose is absorbed in the small intestine and metabolized in the liver. The remaining unabsorbed portion is fermented by gut microbiota.

Mammalian Metabolism of D-Tagatose

The metabolism of D-tagatose in the liver is initiated by fructokinase (ketohexokinase), which phosphorylates it to tagatose-1-phosphate. Subsequently, aldolase B cleaves tagatose-1-phosphate into dihydroxyacetone phosphate (DHAP) and D-glyceraldehyde. These intermediates can then enter the glycolysis or gluconeogenesis pathways.

Enzyme	Substrate	Km	Vmax	Species	Reference
Fructokinase (Ketohexokinase)	D-Tagatose	$K_i = 70.05 \pm 5.14$ mM (competitive inhibitor for D-fructose)	-	Hyaloperonospora arabidopsidis	[2]
Aldolase B	Tagatose-1,6-bisphosphate	-	-	Streptococcus pyogenes	[3]

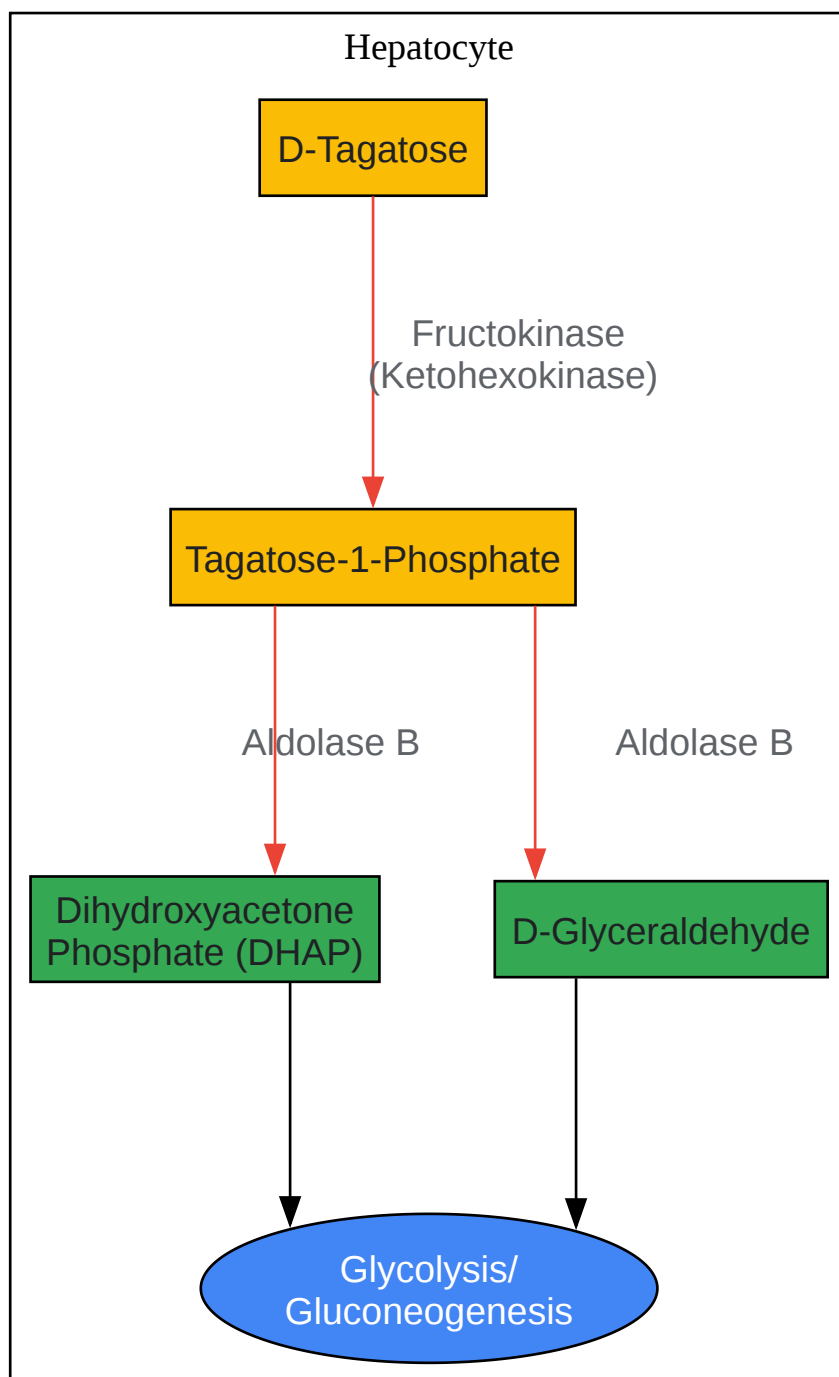
Note: Direct kinetic data (Km and Vmax) for human fructokinase with D-tagatose as a substrate is not readily available in the reviewed literature. The provided Ki value indicates that D-

tagatose can act as a competitive inhibitor of D-fructose phosphorylation. Similarly, specific kinetic data for aldolase B with tagatose-1-phosphate is not well-documented.

Bacterial Metabolism of D-Tagatose

In various bacteria, D-tagatose can be metabolized via the tagatose-6-phosphate pathway. This pathway involves the phosphorylation of D-tagatose to D-tagatose-6-phosphate, which is then isomerized and cleaved to enter glycolysis.^{[1][4][5]}

Signaling Pathway of D-Tagatose Metabolism in Mammals



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Mammalian D-Tagatose Metabolism

L-Sorbose: A Ketose with Diverse Bacterial Metabolic Fates

L-Sorbose is a rare ketose that is metabolized by various microorganisms through distinct pathways. Its metabolism in mammals is limited.

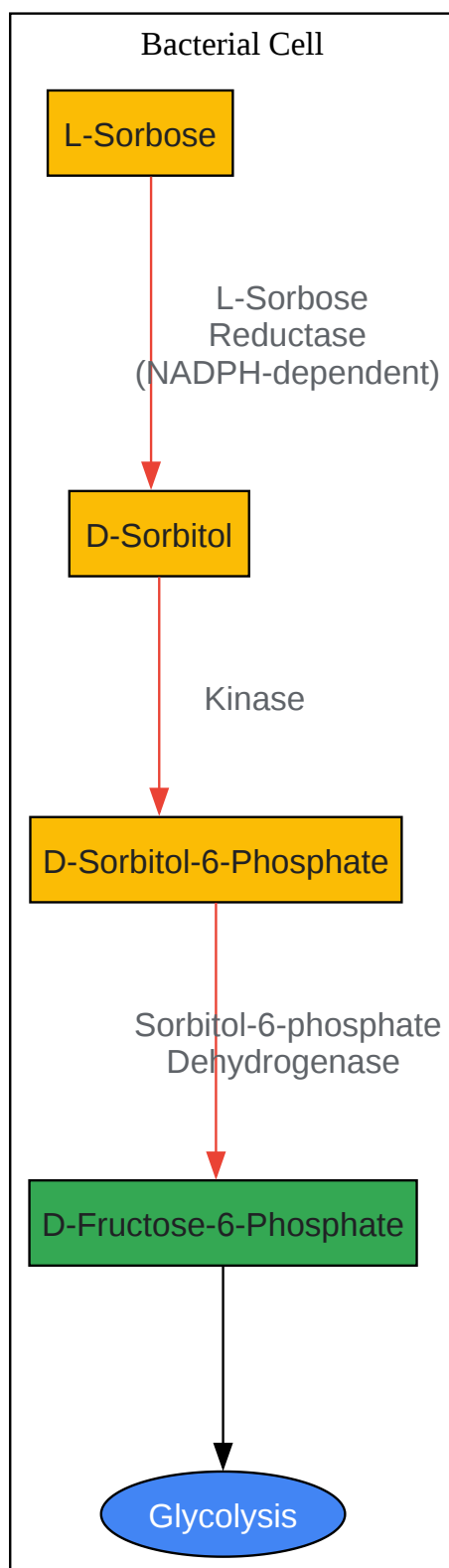
Bacterial Metabolism of L-Sorbose

In bacteria such as *Gluconobacter* and *Escherichia coli*, L-sorbose can be metabolized through a series of oxidation and reduction reactions. A common pathway involves the reduction of L-sorbose to D-sorbitol, which is then phosphorylated and subsequently oxidized to fructose-6-phosphate, an intermediate of glycolysis.

Enzyme	Substrate	Km	Vmax	Species	Reference
L-Sorbose Reductase	L-Sorbose	-	-	<i>Gluconobacter frateurii</i>	[6]
Sorbitol-6-phosphate Dehydrogenase	L-Sorbose-1-phosphate	-	-	<i>Escherichia coli</i>	[7]

Note: Specific Km and Vmax values for L-sorbose reductase and sorbitol-6-phosphate dehydrogenase with their respective rare sugar substrates were not explicitly found in the reviewed literature.

Signaling Pathway of L-Sorbose Metabolism in Bacteria



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Structure of a Class I Tagatose-1,6-bisphosphate Aldolase: INVESTIGATION INTO AN APPARENT LOSS OF STEREOSPECIFICITY - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Genetic evidence for the physiological significance of the D-tagatose 6-phosphate pathway of lactose and D-galactose degradation in staphylococcus aureus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A Pathway Closely Related to the d-Tagatose Pathway of Gram-Negative Enterobacteria Identified in the Gram-Positive Bacterium Bacillus licheniformis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The crystal structure of l-sorbose reductase from Gluconobacter frateurii complexed with NADPH and l-sorbose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Preliminary studies on the inhibition of D-sorbitol-6-phosphate 2-dehydrogenase from Escherichia coli with substrate analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
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